

Chemical Profile & Identification

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Veratric Acid

CAS No.: 93-07-2

Cat. No.: S583083

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Veratric acid, also known as 3,4-Dimethoxybenzoic acid, is a benzoic acid derivative commonly found in vegetables and fruits [1] [2].

- **Chemical Identity:**

- **IUPAC Name:** 3,4-Dimethoxybenzoic acid
- **CAS Registry Number:** 93-07-2 [1]
- **Molecular Formula:** C₉H₁₀O₄ [1]
- **Chemical Structure:**

- **Physical & Chemical Properties:** The following table summarizes key physical and chemical properties of **Veratric Acid**.

Property	Value / Description
Molecular Weight	182.173 g/mol [1]
Melting Point	179 - 182 °C (lit.) [1]
Boiling Point	302.9 ± 22.0 °C at 760 mmHg [1]
Density	1.2 ± 0.1 g/cm ³ [1]
Flash Point	120.9 ± 15.8 °C [1]
Water Solubility	Slightly soluble [1]

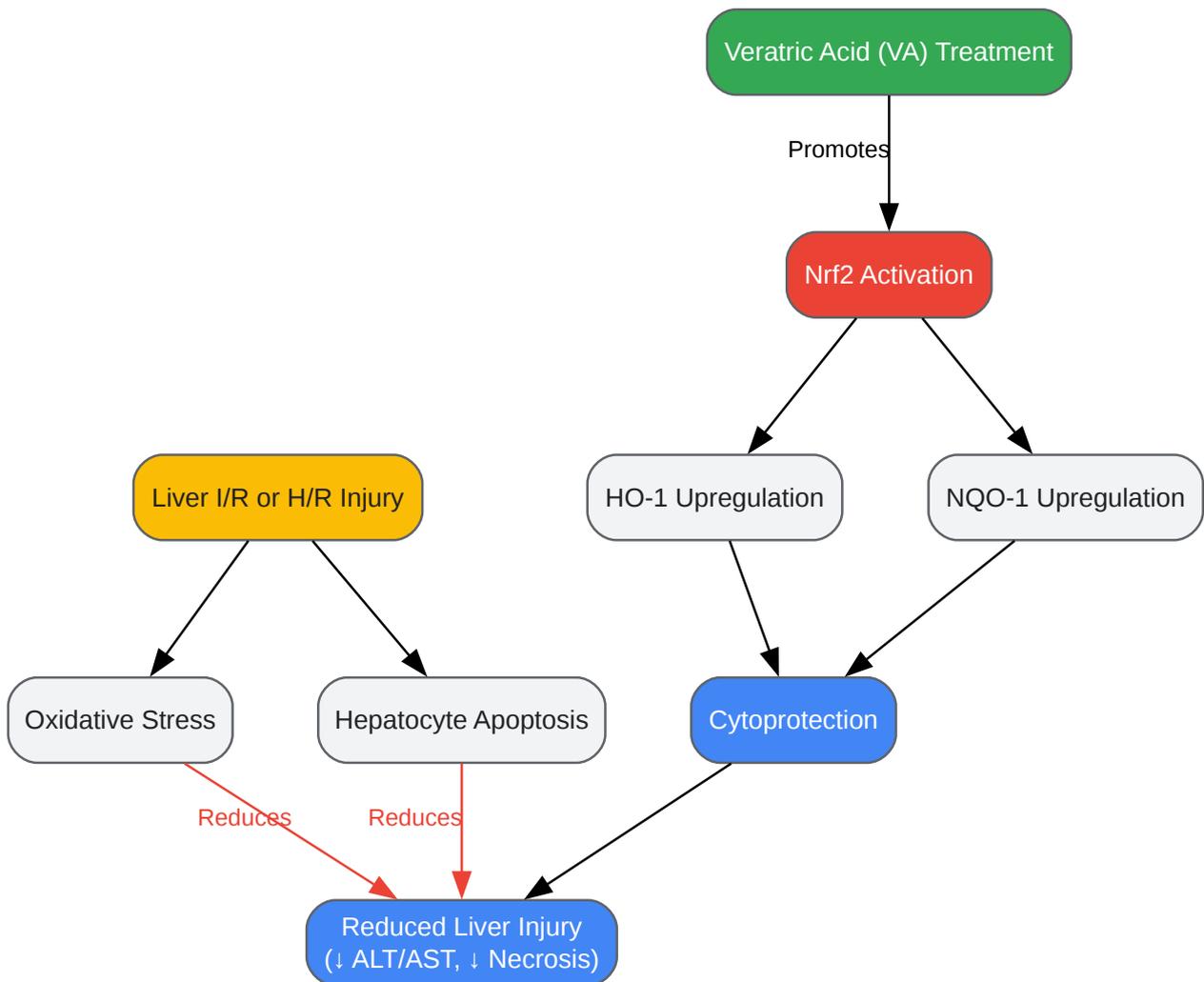
Property	Value / Description
Storage Condition	Refrigerator [1]
Stability	Stable but incompatible with strong oxidizing agents [1]
HS Code	2918990090 [1]

- **Safety Information:** It is generally classified as an irritant (GHS07), with potential to cause skin, eye, and respiratory irritation. The signal word is "Warning" [1].

Biological Activities & Mechanisms of Action

Veratric acid exhibits multiple biological activities, primarily driven by its antioxidant and anti-inflammatory effects.

- **Antioxidant and Anti-inflammatory Mechanisms:** **Veratric acid** has been shown to reduce the production of reactive oxygen species and inhibit the expression of inducible nitric oxide synthase (iNOS) in LPS-stimulated RAW264.7 macrophage cells [1]. It also suppresses the LPS-induced activation of the PI3K/Akt pathway, histone acetyltransferase (HAT) activation, and HDAC3 expression [1]. Furthermore, it reduces upregulated COX-2 expression, and levels of prostaglandin E2 (PGE2) and interleukin-6 (IL-6) after UVB irradiation in HaCaT keratinocytes [1] [3] [4].
- **Key Signaling Pathway in Hepatoprotection:** A key study demonstrates that **Veratric acid** protects against liver ischemia/reperfusion (I/R) injury by activating the Nrf2 signaling pathway [5]. The following diagram illustrates this mechanism, which is crucial for its antioxidant and anti-apoptotic effects in the liver.



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Veratric acid activates the *Nrf2* pathway to combat oxidative stress and apoptosis during liver I/R injury [5].

- **Cardiovascular Protection:** In vivo studies have shown that **Veratric acid** acts as a protective agent against hypertension-associated cardiovascular remodelling. In L-NAME-induced hypertensive rats, it significantly promoted ventricular function, reduced lipid peroxidation, and increased antioxidants [1] [6].

Experimental Data & Research Protocols

For researchers looking to replicate or build upon existing studies, here are summaries of key experimental methodologies.

- **In Vitro Anti-inflammatory Protocol:**

- **Cell Line:** RAW264.7 murine macrophage cells [1].
- **Stimulation:** Lipopolysaccharide (LPS) to induce inflammation.
- **Treatment: Veratric acid** at concentrations of 100 and 200 μM [1].
- **Key Assays:** Measurement of nitric oxide (NO) production; analysis of iNOS, PI3K/Akt pathway activation, HAT activity, and HDAC3 expression via Western blot or other appropriate methods [1].

- **In Vivo Hepatoprotection Model:**

- **Animal Model:** Mouse model of liver ischemia/reperfusion (I/R) injury [5].
- **Pretreatment: Veratric acid** was administered intragastrically for one week before the I/R procedure [5].
- **Dosage:** 40 mg/kg, p.o., b.w. (body weight) was used in a similar hypertensive rat model; specific dosage for the liver study was not detailed in the abstract but the protocol involved pretreatment [6] [5].
- **Assessment:** Serum levels of ALT and AST (liver injury markers), histological analysis of liver necrotic area, measurement of oxidative stress markers, and TUNEL assay for hepatocyte apoptosis [5].

- **In Vitro Confirmation of Mechanism:**

- **Cell Line:** AML12 mouse hepatocytes [5].
- **Model:** Hypoxia/reoxygenation (H/R) model to mimic I/R injury in vitro.
- **Treatment: Veratric acid** pretreatment.
- **Mechanism Validation:** Use of ML385, a specific Nrf2 inhibitor, to confirm that the protective effects of **Veratric acid** are dependent on the Nrf2 pathway [5].

Applications and Market Context

Beyond basic research, **Veratric acid** has practical applications across several industries, driven by its natural origin and bioactivity.

- **Pharmaceuticals:** Serves as a key intermediate in the synthesis of drugs, including alfuzosin hydrochloride [7] [8]. Its therapeutic potential is being explored for neurodegenerative diseases like Alzheimer's and for its neuroprotective effects [6].
- **Cosmetics & Personal Care:** Incorporated into anti-aging serums and creams for its antioxidant properties, which help combat oxidative stress responsible for skin aging. It is also used in hair care products to improve scalp health [6].
- **Food & Agriculture:** Used as a natural preservative in food products to inhibit microbial growth and oxidation, extending shelf life [6]. In agriculture, it finds use in pesticide formulations and plant growth regulators [8].

The global market for **Veratric acid** is growing, with one report valuing the Chinese market at **\$8.29 billion in 2025** and projecting a Compound Annual Growth Rate (CAGR) of **14.32%** through 2033 [9]. Another report cites the global market size at **US\$62.5 million in 2024**, forecast to reach **USD 88 million by 2031** at a CAGR of 5.1% [10]. Key players include Zhejiang Youchuang Material Technology, Yixi Chemical, and Shandong Holly Pharmaceutical [10] [8].

Toxicity and Safety Data

The safety profile is an essential consideration for therapeutic development. Available data suggests a relatively favorable profile.

- **Acute Toxicity:** An intraperitoneal LD₅₀ in mice was reported to be **>800 mg/kg** [1].
- **Mutagenicity:** One study reported DNA inhibition in human lymphocytes at a concentration of **1 mmol/L** [1].

Conclusion

Veratric acid is a versatile natural compound with promising therapeutic potential, primarily due to its potent antioxidant and anti-inflammatory activities mediated through pathways like Nrf2. Its applications in pharmaceuticals, cosmetics, and food industries are expanding, supported by a growing market. Future research should focus on more detailed clinical trials to fully translate these preclinical findings into human therapies.

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